

Unveiling the Structure and Function of Pomalidomide-C3-adavosertib: A Technical Guide

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Compound of Interest

Compound Name: *Pomalidomide-C3-adavosertib*

Cat. No.: *B10821857*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bifunctional molecule **Pomalidomide-C3-adavosertib**, a proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of Wee1 kinase. This document details its core structure, mechanism of action, synthesis, and experimental application, serving as a vital resource for researchers in oncology and drug discovery.

Core Concepts: Structure and Properties

Pomalidomide-C3-adavosertib is a synthetic molecule engineered to induce the selective degradation of the Wee1 kinase, a critical regulator of the G2/M cell cycle checkpoint. As a PROTAC, it consists of three key components: a ligand for the target protein (adavosertib for Wee1), a ligand for an E3 ubiquitin ligase (pomalidomide for Cereblon), and a linker (a three-carbon, C3, chain) that connects the two ligands.

Property	Value
Chemical Formula	C42H45N11O6
Molecular Weight	799.88 g/mol
CAS Number	2414418-49-6
Known Target	Wee1 Kinase
E3 Ligase Recruited	Cereblon (CRBN)

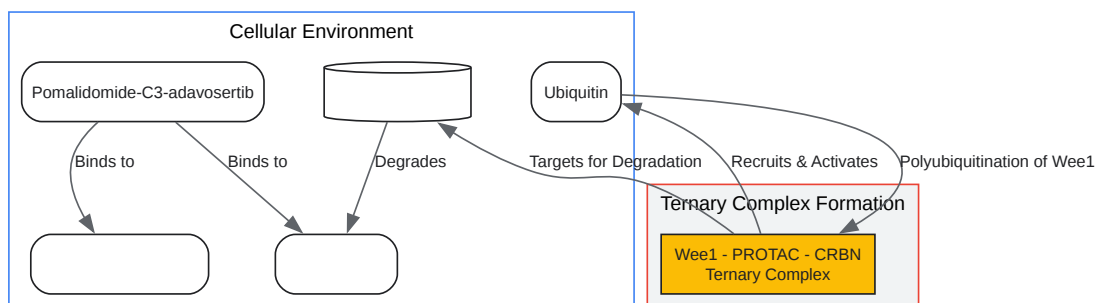
Mechanism of Action: Targeted Protein Degradation

Pomalidomide-C3-adavosertib operates through the PROTAC mechanism, hijacking the cell's natural protein disposal system to eliminate the Wee1 kinase. The process can be summarized in the following steps:

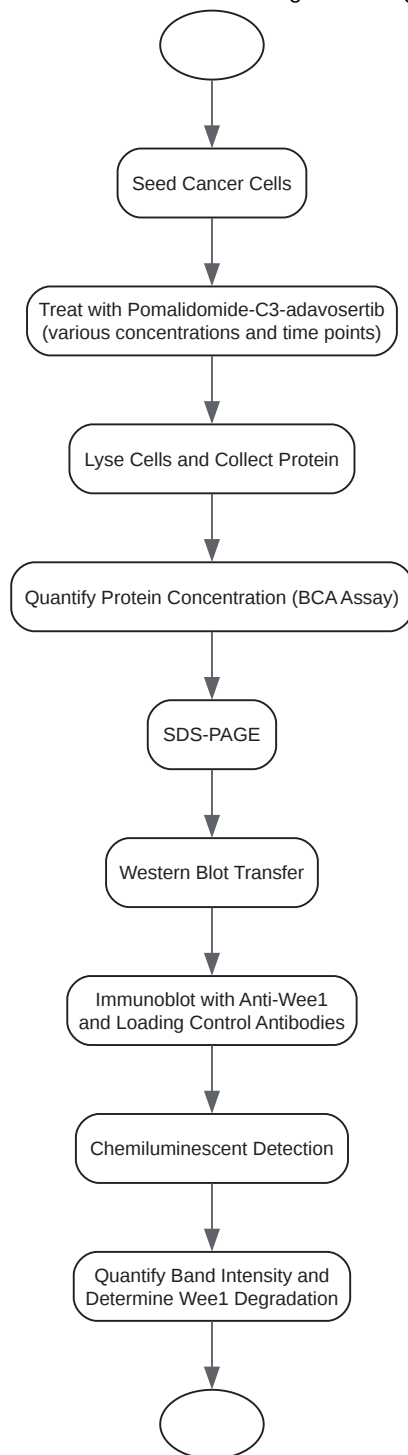
- **Ternary Complex Formation:** The adavosertib moiety of the molecule binds to the Wee1 kinase, while the pomalidomide moiety simultaneously binds to the Cereblon (CRBN) E3 ubiquitin ligase. This results in the formation of a ternary complex comprising Wee1, **Pomalidomide-C3-adavosertib**, and CRBN.
- **Ubiquitination:** Within the ternary complex, the E3 ligase facilitates the transfer of ubiquitin molecules from a ubiquitin-conjugating enzyme (E2) to the Wee1 protein.
- **Proteasomal Degradation:** The polyubiquitinated Wee1 is then recognized and targeted for degradation by the 26S proteasome, leading to its clearance from the cell.

This targeted degradation of Wee1 prevents the phosphorylation of CDK1, leading to premature mitotic entry and subsequent cell death in cancer cells, particularly those with a deficient G1/S checkpoint.

Mechanism of Action of Pomalidomide-C3-adavosertib



Experimental Workflow for Assessing Wee1 Degradation

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